

A Comparative Spectroscopic Guide to 1,2-Benzene-disulfonyl Dichloride and Its Derivatives

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Compound of Interest

Compound Name: **1,2-Benzene-disulfonyl dichloride**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectroscopic properties of **1,2-benzene-disulfonyl dichloride** and its derivatives. The information is intended to aid in the identification, characterization, and utilization of these compounds in synthetic chemistry and drug discovery. The data presented is a compilation from various sources and is supplemented with detailed experimental protocols for key synthetic procedures.

Introduction to 1,2-Benzene-disulfonyl Dichloride Derivatives

1,2-Benzene-disulfonyl dichloride is a key intermediate for the synthesis of a variety of sulfur-containing heterocyclic compounds and sulfonamide derivatives. The two adjacent sulfonyl chloride groups on the benzene ring offer a versatile platform for constructing complex molecular architectures with potential applications in medicinal chemistry and materials science. Understanding the spectroscopic signatures of the parent compound and its substituted derivatives is crucial for reaction monitoring, structural elucidation, and quality control.

This guide will compare the spectroscopic data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) of **1,2-benzene-disulfonyl dichloride** with its mono-substituted analogues, providing a framework for predicting and interpreting the spectra of novel derivatives.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **1,2-benzenedisulfonyl dichloride** and a selection of its derivatives, as well as the related compound, benzenesulfonyl chloride, for comparative purposes.

Table 1: ^1H NMR Spectroscopic Data (CDCl₃, δ in ppm)

Compound	Ar-H	Other Protons
Benzenesulfonyl Chloride	7.60-8.10 (m, 5H)	-
2,5-Dichlorobenzenesulfonyl Chloride	7.59 (d), 7.63 (dd), 8.13 (d)	-
1,2-Benzenedisulfonyl Dichloride	Data not available in searched literature	-
4-Nitrobenzenesulfonyl Chloride	8.17 (d, 2H), 8.42 (d, 2H)	-
4-Methoxybenzenesulfonyl Chloride	6.98 (d, 2H), 7.85 (d, 2H)	3.88 (s, 3H, OCH ₃)

Table 2: ^{13}C NMR Spectroscopic Data (CDCl₃, δ in ppm)

Compound	Ar-C (ipso)	Ar-C (ortho)	Ar-C (meta)	Ar-C (para)	Other Carbons
Benzenesulfonyl Chloride	143.2	127.5	129.8	134.7	-
1,2-Benzenedisulfonyl Dichloride (Predicted)	143.5 (C1, C2)	133.0 (C3, C6)	131.5 (C4, C5)	-	-
4-Nitrobenzenesulfonyl Chloride	148.5	128.8	124.7	151.2	-
4-Methoxybenzenesulfonyl Chloride	135.0	114.8	130.0	164.8	55.8 (OCH ₃)

Table 3: IR Spectroscopic Data (cm⁻¹)

Compound	v(S=O) asymmetric	v(S=O) symmetric	Other Key Absorptions
Benzenesulfonyl Chloride	~1375	~1185	3070 (Ar-H), 750 (C-Cl)
1,2-Benzenedisulfonyl Dichloride	Data not available in searched literature	Data not available in searched literature	-
4-Nitrobenzenesulfonyl Chloride	~1390	~1190	1530, 1350 (NO ₂)
4-Methoxybenzenesulfonyl Chloride	~1370	~1170	2840 (C-H of OCH ₃), 1260 (C-O)

Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M] ⁺	Key Fragment Ions
Benzenesulfonyl Chloride	176	141 [M-Cl] ⁺ , 111, 77 [C ₆ H ₅] ⁺
1,2-Benzenedisulfonyl Dichloride	Data not available in searched literature	-
4-Nitrobenzenesulfonyl Chloride	221	186 [M-Cl] ⁺ , 122, 76
4-Methoxybenzenesulfonyl Chloride	206	171 [M-Cl] ⁺ , 107

Experimental Protocols

Detailed experimental procedures for the synthesis of benzenesulfonyl chloride derivatives are provided below. While a specific protocol for **1,2-benzenedisulfonyl dichloride** was not found in the searched literature, the general methods for chlorosulfonation of aromatic compounds can be adapted.

Synthesis of 4-Nitrobenzenesulfonyl Chloride

A common method for the synthesis of 4-nitrobenzenesulfonyl chloride involves the chlorosulfonation of nitrobenzene.

Procedure:

- In a fume hood, cautiously add chlorosulfonic acid to a round-bottom flask equipped with a dropping funnel and a gas outlet tube.
- Cool the flask in an ice bath and slowly add nitrobenzene dropwise with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat gently on a water bath until the evolution of hydrogen chloride gas ceases.
- Carefully pour the reaction mixture onto crushed ice.

- The solid 4-nitrobenzenesulfonyl chloride that precipitates is collected by vacuum filtration, washed with cold water, and dried. Recrystallization from a suitable solvent like carbon tetrachloride or chloroform can be performed for further purification.

Synthesis of 4-Methoxybenzenesulfonyl Chloride

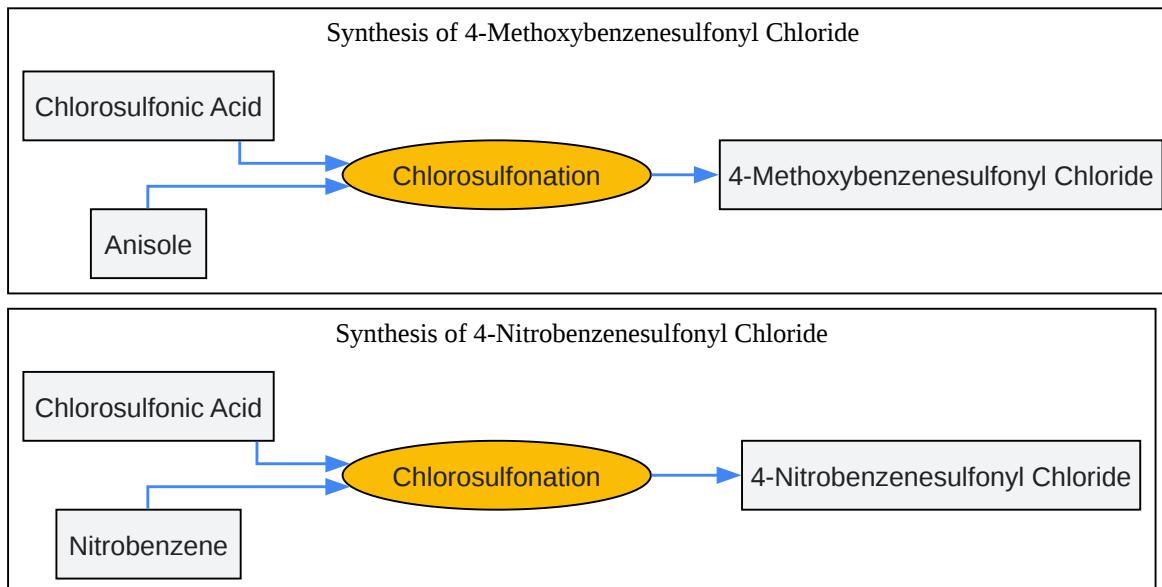
4-Methoxybenzenesulfonyl chloride can be prepared by the chlorosulfonation of anisole.

Procedure:

- In a well-ventilated fume hood, place chlorosulfonic acid in a three-necked flask fitted with a mechanical stirrer, a dropping funnel, and a calcium chloride guard tube.
- Cool the flask in an ice-salt bath and add anisole dropwise with vigorous stirring at a rate that maintains the internal temperature below 5 °C.
- After the addition is complete, continue stirring for a short period at low temperature.
- Carefully pour the reaction mixture onto a large excess of crushed ice with stirring.
- The solid product is collected by filtration, washed thoroughly with cold water, and dried in a desiccator. The crude product can be recrystallized from a solvent such as hexane or petroleum ether.

Visualizing Synthetic Pathways

The following diagrams illustrate the general synthetic pathways for the preparation of substituted benzenesulfonyl chlorides.

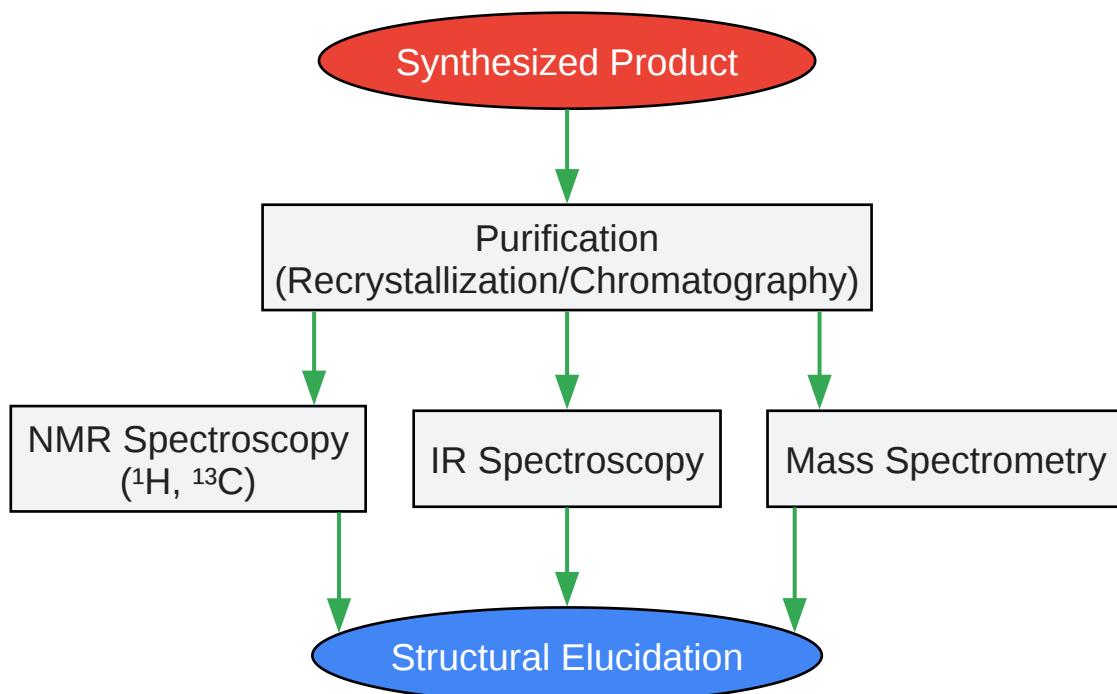


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Caption: General synthetic routes for 4-nitro and 4-methoxybenzenesulfonyl chloride.

Experimental Workflow for Spectroscopic Analysis

The general workflow for the characterization of synthesized sulfonyl chloride derivatives is depicted below.



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Caption: Workflow for the spectroscopic characterization of sulfonyl chlorides.

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